

An In-depth Technical Guide to the Physicochemical Properties of Isopentyl 4-hydroxybenzoate

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Compound of Interest

Compound Name: Isopentyl 4-hydroxybenzoate

Cat. No.: B1360076

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Isopentyl 4-hydroxybenzoate, also known as isoamylparaben, is an ester of p-hydroxybenzoic acid and isopentyl alcohol.[1][2][3] It belongs to the paraben family, a group of chemicals widely utilized as preservatives in cosmetics, pharmaceuticals, and food products due to their antimicrobial properties.[4] This technical guide provides a comprehensive overview of the core physicochemical properties of **Isopentyl 4-hydroxybenzoate**, presenting quantitative data in structured tables, detailing relevant experimental protocols, and offering visual representations of key experimental workflows.

Chemical Identity and Structure

Isopentyl 4-hydroxybenzoate is chemically identified as the 3-methylbutyl ester of 4-hydroxybenzoic acid.[2][5] Its structure consists of a benzene ring substituted with a hydroxyl group and an ester group at the para position. The ester group is formed with isopentyl alcohol.

Synonyms: Isoamyl 4-hydroxybenzoate, Isoamylparaben, 4-Hydroxybenzoic acid isoamyl ester, p-Hydroxybenzoic acid isoamyl ester.[1][2][3][6][7]

Chemical Structure:

Caption: Chemical Structure of **Isopentyl 4-hydroxybenzoate**.

Physicochemical Properties

A summary of the key physicochemical properties of **Isopentyl 4-hydroxybenzoate** is presented in the tables below. These properties are crucial for understanding its behavior in various applications, including formulation development and safety assessments.

General and Physical Properties

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₆ O ₃	[2][6][8]
Molecular Weight	208.25 g/mol	[6][7][9]
Appearance	White to almost white powder or crystal	[1][10]
Melting Point	60.0 to 64.0 °C	[1]
Boiling Point	242 °C	[10]
Density	1.083 ± 0.06 g/cm ³ (Predicted)	[10]

Solubility and Partitioning

Property	Value	Reference
Solubility in Water	Limited solubility	[5]
Solubility in Organic Solvents	Soluble in methanol. Moderately soluble in other organic solvents.	[5][10]
pKa	8.22 ± 0.15 (Predicted)	[10]

Experimental Protocols

Detailed experimental protocols for the determination of physicochemical properties are essential for reproducible and accurate measurements. Below are generalized methodologies for key experiments.

Determination of Melting Point

The melting point can be determined using a capillary melting point apparatus. A small, powdered sample of **Isopentyl 4-hydroxybenzoate** is packed into a capillary tube. The tube is placed in the apparatus, and the temperature is gradually increased. The temperature range from which the substance begins to melt to when it becomes completely liquid is recorded as the melting point.

Determination of Boiling Point

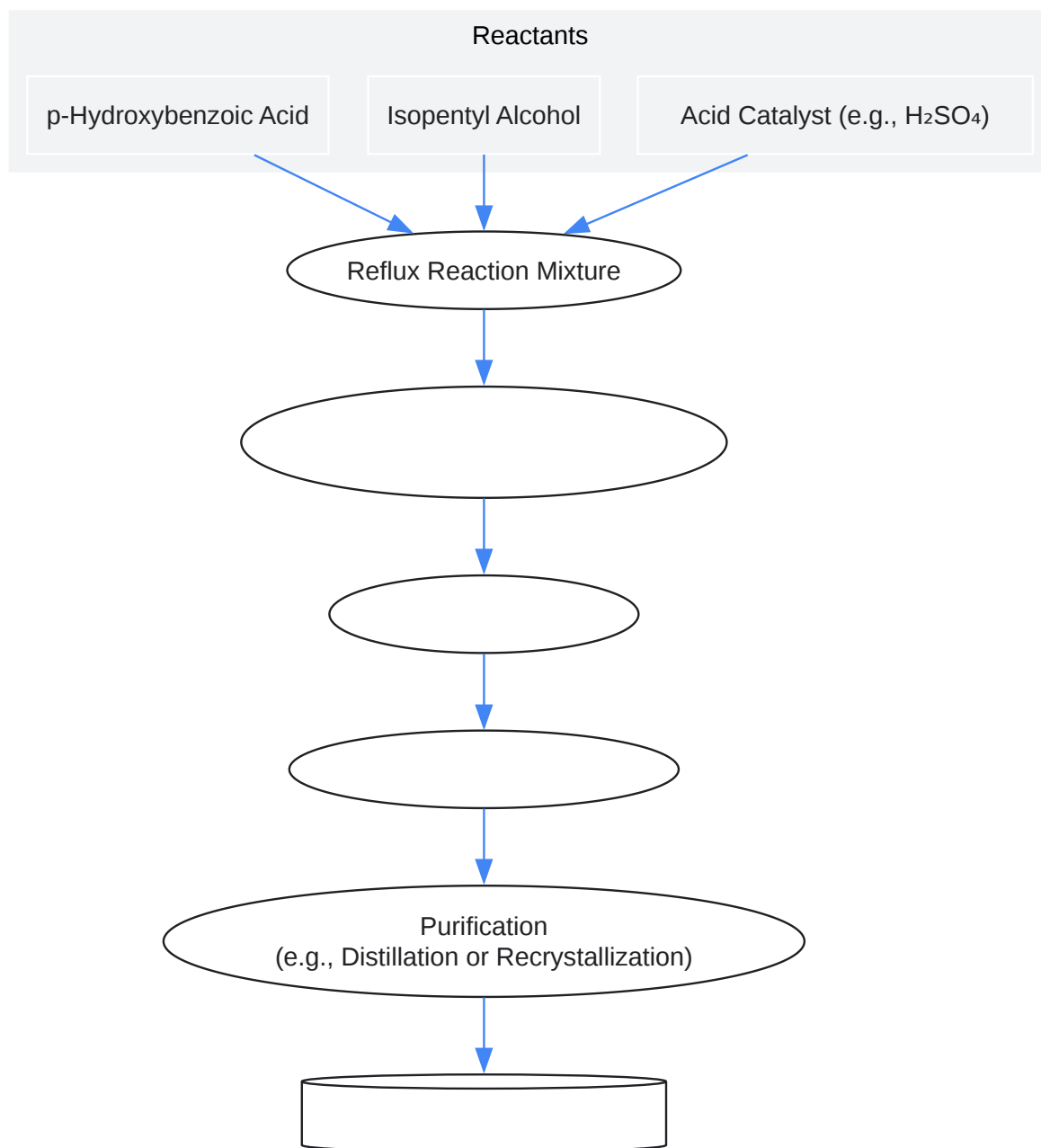
The boiling point is determined by distillation. The compound is heated in a distillation flask equipped with a condenser and a thermometer. The temperature at which the liquid boils and its vapor is in equilibrium with the liquid is recorded as the boiling point. For accuracy, the atmospheric pressure should be recorded and the boiling point corrected to standard pressure if necessary.

Determination of Solubility

The solubility of **Isopentyl 4-hydroxybenzoate** in various solvents can be determined by the shake-flask method. An excess amount of the solid compound is added to a known volume of the solvent in a sealed container. The mixture is agitated at a constant temperature for a prolonged period to ensure equilibrium is reached. The saturated solution is then filtered, and the concentration of the dissolved compound is determined using a suitable analytical technique, such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).

Synthesis of Isopentyl 4-hydroxybenzoate (Fischer Esterification)

A common method for the synthesis of esters like **Isopentyl 4-hydroxybenzoate** is the Fischer esterification. This involves the acid-catalyzed reaction of a carboxylic acid (p-hydroxybenzoic acid) with an alcohol (isopentyl alcohol).

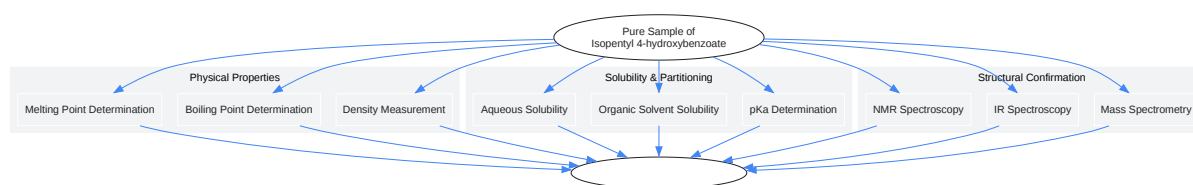


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Caption: General workflow for the synthesis of **Isopentyl 4-hydroxybenzoate**.

Logical Relationships in Physicochemical Property Determination

The determination of the physicochemical properties of a compound follows a logical workflow to ensure accurate characterization.



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Caption: Workflow for physicochemical characterization.

Conclusion

This technical guide has summarized the essential physicochemical properties of **Isopentyl 4-hydroxybenzoate**, providing a valuable resource for professionals in research, development, and formulation. The presented data, structured for clarity and supported by generalized experimental methodologies and logical workflows, offers a foundational understanding of this compound's characteristics. Accurate knowledge of these properties is paramount for its effective and safe application in various industrial and consumer products.

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